

# Application Notes and Protocols: Preparation of NSC-65847 Stock Solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NSC-65847

Cat. No.: B15563967

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This document provides detailed protocols for the preparation of a stock solution of **NSC-65847**, a dual inhibitor of viral and Streptococcus pneumoniae neuraminidase. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

## Chemical Properties and Storage

A summary of the relevant properties and storage conditions for **NSC-65847** is provided in the table below.

Property	Value	Reference
Molecular Formula	C34H26N6Na4O13S4	[1]
Molecular Weight	946.81 g/mol	[1]
Solubility	Soluble in DMSO	[2]
Storage of Dry Powder	0 - 4°C for short term (days to weeks), -20°C for long term (months to years)	[2]
Stock Solution Storage	Information not explicitly available, but generally -20°C or -80°C is recommended for DMSO stock solutions.	

## Safety Precautions

Before handling **NSC-65847**, it is essential to review the Safety Data Sheet (SDS) and adhere to standard laboratory safety practices.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[3][4][5]
- Handling: Avoid inhalation of dust and direct contact with skin and eyes.[3][4][6] In case of contact, flush the affected area with copious amounts of water.[4][5]
- Work Area: Handle the compound in a well-ventilated area, preferably in a chemical fume hood.[3]

## Experimental Protocol: Preparation of a 10 mM NSC-65847 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **NSC-65847** in dimethyl sulfoxide (DMSO). For cell-based assays, it is recommended to prepare a stock solution at a concentration at least 1000 times higher than the final working concentration.[1]

Materials:

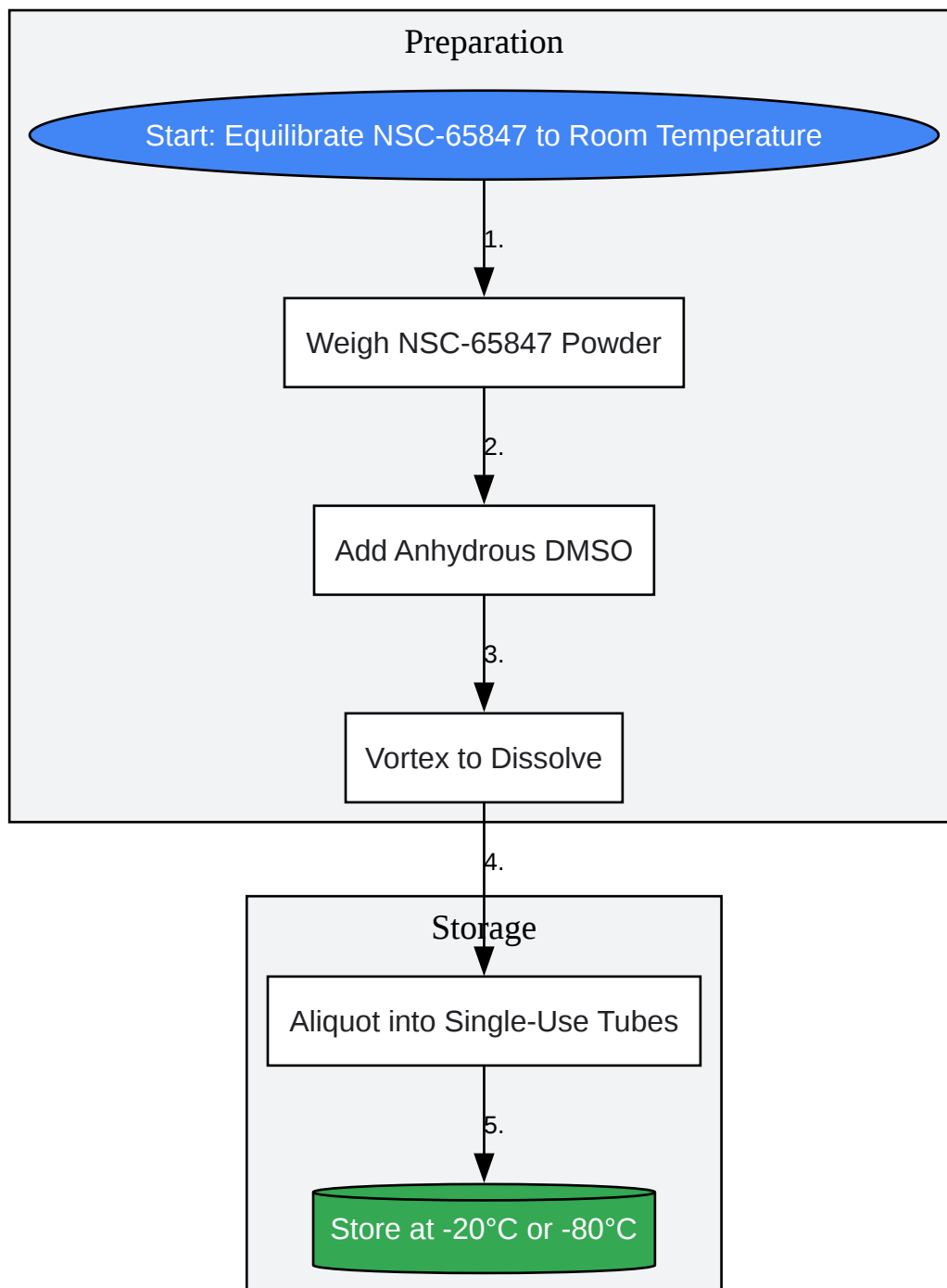
- **NSC-65847** powder
- Anhydrous/molecular sieve-treated DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- **Equilibration:** Allow the vial of **NSC-65847** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **NSC-65847** powder in a sterile microcentrifuge tube.
  - **Calculation Example:** To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 946.81 \text{ g/mol} = 9.4681 \text{ mg}$
- **Dissolution:** Add the calculated volume of DMSO to the microcentrifuge tube containing the **NSC-65847** powder.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C in a dark, dry place.

## Visualizations

## Experimental Workflow for NSC-65847 Stock Solution Preparation



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Caption: Workflow for preparing **NSC-65847** stock solution.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)